

Foreword: Navigating Data Scarcity with Analog-Based Inference

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Compound of Interest

Compound Name: *3-amino-5-chloro-N,N-dimethylbenzamide*

CAS No.: *1369903-96-7*

Cat. No.: *B2637997*

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In the landscape of chemical research and development, it is not uncommon to encounter compounds for which extensive, publicly available data is scarce. Such is the case with **3-amino-5-chloro-N,N-dimethylbenzamide**. This guide is designed for the discerning researcher and drug development professional who understands that a lack of direct data is not a barrier but a challenge to be met with scientific rigor and logical inference.

This document provides a comprehensive analysis of the chemical properties, plausible synthetic routes, and potential applications of **3-amino-5-chloro-N,N-dimethylbenzamide**. To achieve this, we will draw upon established data from its close structural isomers and analogs, most notably 2-amino-5-chloro-N,N-dimethylbenzamide and 3-amino-N,N-dimethylbenzamide. By critically examining these well-documented compounds, we can construct a robust and insightful profile of our target molecule. Every piece of information derived from an analog is clearly contextualized to ensure scientific transparency and trustworthiness.

Molecular Identity and Physicochemical Properties

3-amino-5-chloro-N,N-dimethylbenzamide belongs to the class of substituted benzamides, a scaffold of significant interest in medicinal and agricultural chemistry.[1] Its structure features a benzene ring substituted with a primary amine, a chlorine atom, and a tertiary N,N-dimethylcarboxamide group. These functional groups dictate its chemical reactivity, solubility, and potential for biological interaction.

While specific experimental data for **3-amino-5-chloro-N,N-dimethylbenzamide** is not readily available in public repositories, we can collate its fundamental properties and compare them with closely related analogs.

Table 1: Comparative Physicochemical Data of Substituted Benzamides

Property	3-amino-5-chloro-N,N-dimethylbenzamide (Target)	2-amino-5-chloro-N,N-dimethylbenzamide[2]	2-amino-5-chloro-N,3-dimethylbenzamide[3]	3-amino-N,N-dimethylbenzamide[4]
CAS Number	Not readily available	56042-83-2	890707-28-5	33322-60-0
Molecular Formula	C ₉ H ₁₁ ClN ₂ O	C ₉ H ₁₁ ClN ₂ O	C ₉ H ₁₁ ClN ₂ O	C ₉ H ₁₂ N ₂ O
Molecular Weight	198.65 g/mol	198.65 g/mol	198.65 g/mol	164.20 g/mol
Appearance	Solid (Predicted)	-	Powder[3]	Solid[5]
Purity	-	-	Min. 95%[3]	98%[6]
XLogP3	1.5 (Predicted)	1.5	-	0.3

Note: Properties for the target compound are predicted based on its structure and data from its isomers.

Plausible Synthesis and Experimental Protocols

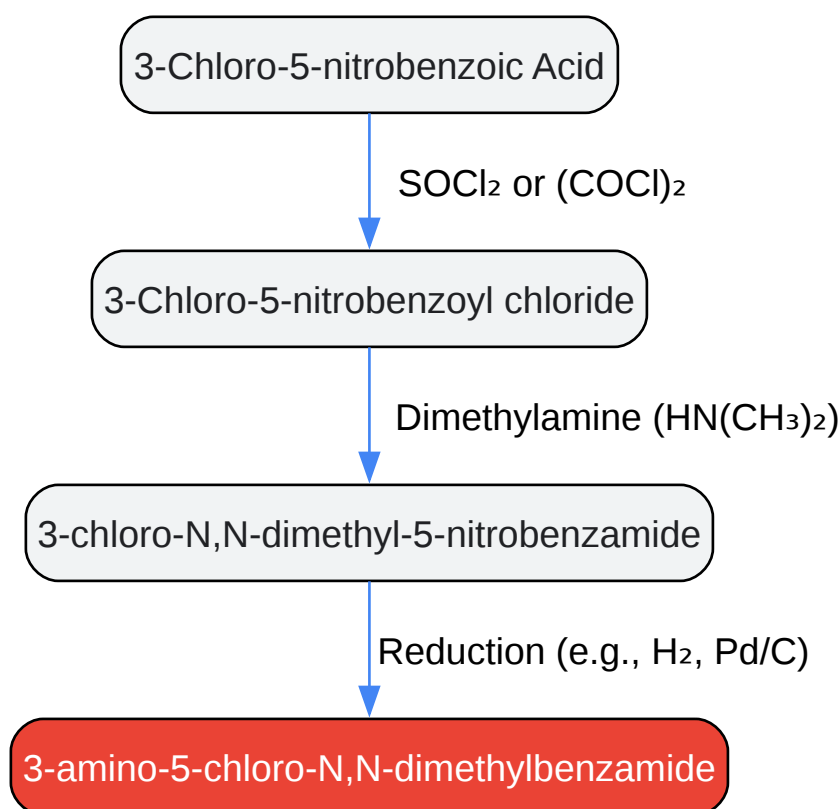
A direct, published synthesis for **3-amino-5-chloro-N,N-dimethylbenzamide** is not currently available. However, a logical and efficient synthetic pathway can be designed based on

established methodologies for related compounds.^{[7][8]} The most direct approach would likely involve a two-step process starting from 3-chloro-5-nitrobenzoic acid.

Proposed Synthetic Pathway

The proposed synthesis involves the initial amidation of the carboxylic acid, followed by the reduction of the nitro group to the primary amine.

- **Step 1: Amidation.** The carboxylic acid is first converted to an acid chloride using a chlorinating agent like thionyl chloride (SOCl_2) or oxalyl chloride. The resulting acyl chloride is then reacted with dimethylamine to form the N,N-dimethylbenzamide. This is a standard and high-yielding method for tertiary amide formation.
- **Step 2: Nitro Group Reduction.** The nitro group is subsequently reduced to an amine. A variety of reducing agents can be employed, such as catalytic hydrogenation (e.g., H_2 over Pd/C), or metallic reductants in acidic media (e.g., SnCl_2 in HCl, or Fe in acetic acid). Catalytic hydrogenation is often preferred for its clean reaction profile and high yields.



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Caption: Proposed two-step synthesis of the target compound.

Field-Proven Protocol: Synthesis of an Analog

To provide a practical and validated experimental methodology, the following protocol details a one-pot synthesis adapted from patent literature for the preparation of the related compound, 2-amino-5-chloro-N,3-dimethylbenzamide.[9] This protocol illustrates the key transformations and conditions applicable to this class of molecules.

Objective: To synthesize 2-amino-5-chloro-N,3-dimethylbenzamide in a one-pot reaction sequence.

Materials:

- 2-amino-3-methylbenzoic acid
- Thionyl chloride (SOCl_2)
- Aqueous methylamine (40%)
- Sulfuryl chloride (SO_2Cl_2)
- Methylene chloride (DCM)
- Acetic acid
- Aqueous sodium hydroxide (NaOH)
- Water

Procedure:

- Amidation:
 - In a suitable reaction vessel, slurry 2-amino-3-methylbenzoic acid (1.0 eq) in methylene chloride.
 - Slowly add thionyl chloride (1.2 eq) to the slurry at 25-35°C and stir for 6 hours.

- After reaction completion, add acetic acid (a suitable amount) followed by 40% aqueous methylamine (approx. 10 eq) at 25-35°C and stir for an additional 3 hours.
- Add water and separate the organic layer.
- Chlorination:
 - To the resulting organic layer containing the intermediate N,3-dimethyl-2-aminobenzamide, slowly add sulfuryl chloride (1.2 eq) at 25-35°C and stir for 3 hours.
 - Upon completion, cool the reaction mass to 0-5°C and add water.
 - Adjust the pH of the aqueous layer to ~9.5 with aqueous sodium hydroxide solution, maintaining the temperature between -5°C and 5°C.
 - Separate the organic layer. Extract the aqueous layer with methylene chloride.
- Workup and Isolation:
 - Combine the organic layers.
 - Wash the combined organic phase with water.
 - Concentrate the organic phase under reduced pressure to yield the crude product.
 - The crude solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure 2-amino-5-chloro-N,3-dimethylbenzamide.

Causality Behind Experimental Choices:

- One-Pot Procedure: This approach is highly efficient for industrial applications as it avoids the isolation and purification of intermediates, which saves time, reduces solvent waste, and can increase overall yield.^[9]
- Choice of Chlorinating Agent: Sulfuryl chloride is an effective electrophilic chlorinating agent for activated aromatic rings, such as anilines. The reaction conditions are typically mild.

- **pH Adjustment:** The final pH adjustment is crucial to neutralize any remaining acidic reagents and to ensure the final product is in its free base form, which facilitates its extraction into the organic solvent.

Spectroscopic Signature Analysis (Predicted)

The structural features of **3-amino-5-chloro-N,N-dimethylbenzamide** give rise to a predictable spectroscopic signature.

- **^1H NMR:** The aromatic region would display three distinct signals. The proton between the amino and chloro groups would likely appear as a triplet or a broad singlet. The other two aromatic protons would appear as distinct multiplets. The N,N-dimethyl group would exhibit a singlet in the aliphatic region (typically around 2.9-3.1 ppm), and the amino group protons would present as a broad singlet.
- **^{13}C NMR:** The spectrum would show nine distinct carbon signals. The carbonyl carbon of the amide would be the most downfield signal (around 170 ppm). Six signals would correspond to the aromatic carbons, with their chemical shifts influenced by the attached substituents. The two carbons of the N,N-dimethyl group would appear in the upfield region (around 35-40 ppm).
- **IR Spectroscopy:** Key vibrational bands would include N-H stretching of the primary amine (around 3300-3500 cm^{-1}), C=O stretching of the tertiary amide (strong band around 1630-1660 cm^{-1}), and C-Cl stretching in the fingerprint region.
- **Mass Spectrometry (EI):** The molecular ion peak (M^+) would be observed at m/z 198. Due to the presence of chlorine, a characteristic $\text{M}+2$ peak at m/z 200 would also be present with an intensity of approximately one-third of the M^+ peak. A prominent fragment would likely be the loss of the dimethylamino group.

Reactivity and Potential Applications

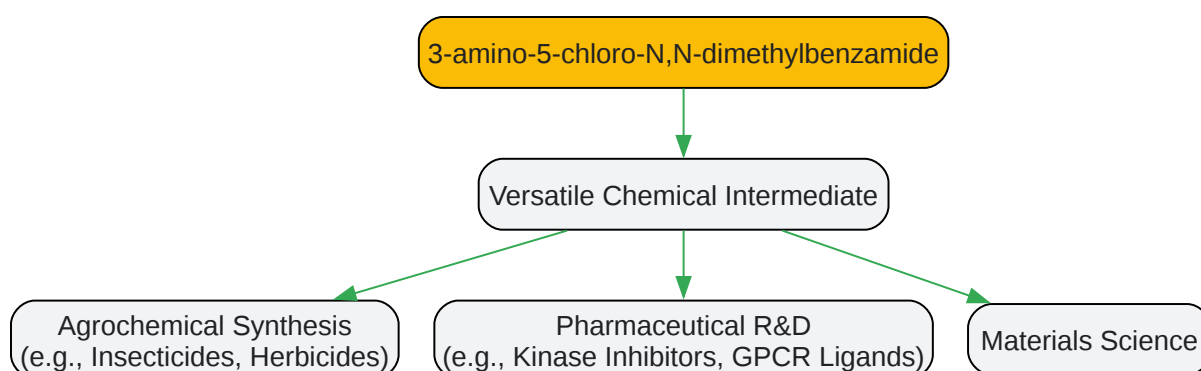
The chemical reactivity of **3-amino-5-chloro-N,N-dimethylbenzamide** is governed by its three functional groups.

- **The Amino Group:** As a primary aromatic amine, it can undergo diazotization, acylation, and alkylation reactions. It is a nucleophilic center and an activating group for the aromatic ring.

- The Aromatic Ring: The ring is activated towards electrophilic substitution by the strongly activating amino group. However, the chloro and amide groups are deactivating, which will influence the regioselectivity of further substitutions.
- The Amide Group: The tertiary amide is generally stable but can be hydrolyzed under harsh acidic or basic conditions.

Potential Applications:

Substituted aminobenzamides are crucial intermediates in the synthesis of various bioactive molecules.[1] The most prominent application for a close analog is the role of 2-amino-5-chloro-N,N-dimethylbenzamide as a key precursor in the synthesis of the insecticide chlorantraniliprole.[8][9] This highlights the potential of the 3-amino isomer as a valuable building block for generating libraries of novel compounds for screening in both agrochemical and pharmaceutical drug discovery programs.[1]



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Caption: Potential applications of the target compound.

Safety and Handling

No specific safety data sheet (SDS) is available for **3-amino-5-chloro-N,N-dimethylbenzamide**. Therefore, it must be handled with the precautions appropriate for a compound of this class, based on data from its analogs.[10][11]

- Hazard Classification (Inferred): Based on analogs, this compound is likely harmful if swallowed or inhaled and may cause skin and eye irritation.[\[10\]](#)
- GHS Hazard Statements (Predicted):
 - H302: Harmful if swallowed.[\[10\]](#)
 - H332: Harmful if inhaled.[\[10\]](#)
 - H315: Causes skin irritation.[\[12\]](#)
 - H319: Causes serious eye irritation.[\[12\]](#)
 - H335: May cause respiratory irritation.[\[12\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Handle with chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. If dust is generated, a particle respirator may be necessary.

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)
- Avoid formation of dust and aerosols.[\[11\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep in a dark place.[\[13\]](#)

Disposal:

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[10\]](#)

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